

Essential Safety and Disposal Procedures for MRS2365

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Compound of Interest

Compound Name: MRS2365

Cat. No.: B15569051

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For researchers, scientists, and drug development professionals utilizing **MRS2365**, a potent and selective P2Y1 agonist, adherence to proper handling and disposal protocols is paramount to ensure laboratory safety and environmental compliance. This document provides a comprehensive guide to the safe management of **MRS2365**, from receipt to disposal.

Chemical and Physical Properties

A summary of the key quantitative data for **MRS2365** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₃ H ₁₆ N ₅ O ₉ P ₂ SN _{a3}
Molecular Weight	549.28 g/mol
Appearance	Solid
Solubility	Soluble in water
Recommended Storage	-20°C

Health and Safety Information

According to the Safety Data Sheet (SDS) provided by Tocris Bioscience, **MRS2365** is not classified as a hazardous substance or mixture. However, as with any laboratory chemical, appropriate safety precautions should always be observed.

First Aid Measures:

- Inhalation: Move the individual to fresh air.
- Skin Contact: Wash the affected area with soap and plenty of water.
- Eye Contact: As a precautionary measure, flush the eyes with water.
- Ingestion: Rinse the mouth with water. Never give anything by mouth to an individual who is unconscious.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses are recommended.
- Skin Protection: Handle the substance with gloves.
- Body Protection: A standard laboratory coat should be worn.
- Respiratory Protection: Respiratory protection is not required under normal handling conditions.

Proper Disposal Procedures

The disposal of **MRS2365** and its contaminated packaging must be conducted in a manner that ensures safety and regulatory compliance. The recommended procedure involves treating the substance as chemical waste and engaging a licensed disposal company.

Step-by-Step Disposal Protocol:

- Surplus and Non-Recyclable Solutions: Any excess or non-recyclable solutions of **MRS2365** should be collected in a designated, sealed, and properly labeled waste container.

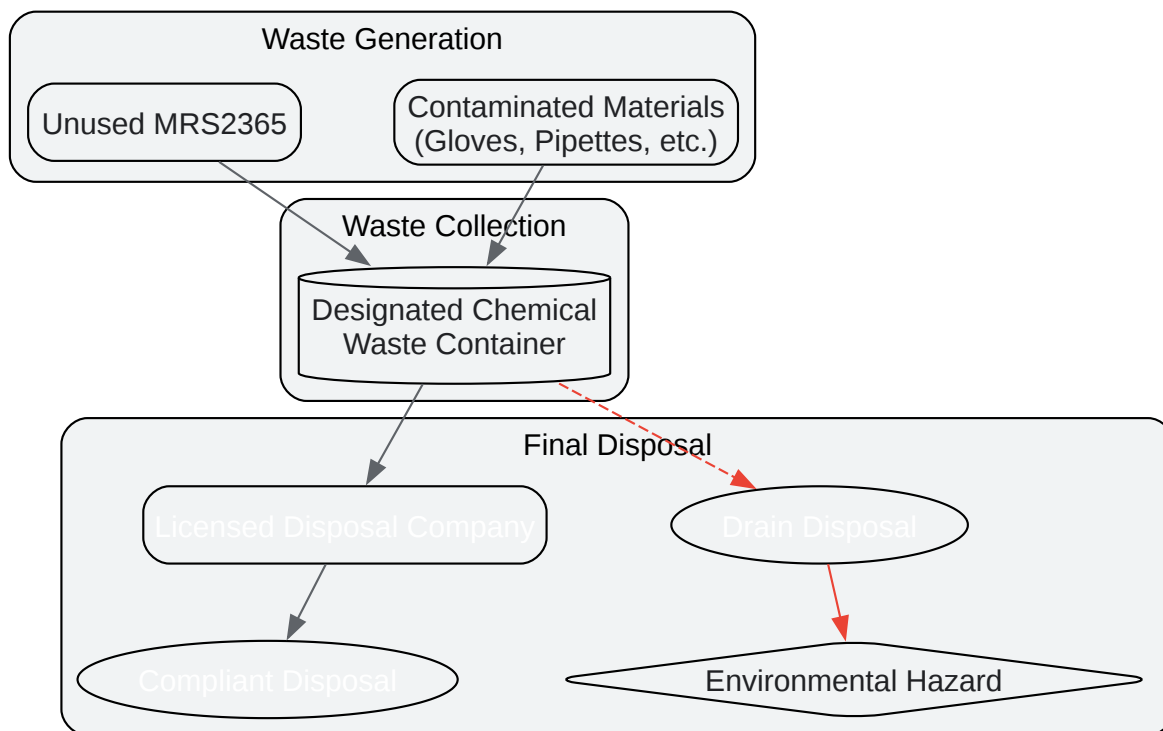
- **Contaminated Materials:** All materials that have come into contact with **MRS2365**, such as pipette tips, tubes, and gloves, should be considered contaminated and disposed of as unused product in the same designated waste container.
- **Licensed Disposal Company:** Arrange for the collection and disposal of the chemical waste through a licensed and reputable disposal company. Ensure that all local, state, and federal regulations for chemical waste disposal are followed.
- **Do Not Drain Dispose:** Under no circumstances should **MRS2365** solutions be poured down the drain, as this can have adverse effects on the environment.

Experimental Protocols

While specific experimental protocols for the use of **MRS2365** are highly dependent on the research application, any procedure should be designed with safety and proper disposal in mind from the outset. All waste generated during experimentation should be handled according to the disposal procedures outlined above.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **MRS2365**.



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